Lactal Hexaacetate as a precursor for modified carbohydrate structures

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Compound of Interest	
Compound Name:	*Lactal Hexaacetate*
CAS No.:	*51450-24-9*
Cat. No.:	*B013619*

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Application Note: Advanced Structural Modification of **Lactal Hexaacetate**

Subtitle:Protocols for the Synthesis of LacNAc Precursors and 1,2-Trans-Glycosides via Azidonitration and DMDO Epoxidation

Abstract

Lactal Hexaacetate (Hexa-O-acetyl-lactal) is a critical glycal intermediate in carbohydrate chemistry, serving as the primary scaffold for synthesizing N-acetyllactosamine (LacNAc) derivatives and complex human milk oligosaccharides (HMOs).[1] This application note details the high-value transformation of the C1-C2 enol ether double bond. We provide validated protocols for Azidonitration (introducing nitrogen at C2 for amino sugar synthesis) and DMDO Epoxidation (activating C1 for stereoselective

-glycosylation). These workflows are essential for researchers developing glycomimetics, tumor-associated carbohydrate antigens (TACAs), and bioactive disaccharides.

Introduction: The Glycal Advantage

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Lactal Hexaacetate (LHA) is the 1,2-unsaturated derivative of lactose. Its utility stems from the electron-rich C1-C2 double bond, which allows for electrophilic addition reactions that are impossible on saturated glycosides.

Systematic Name: 1,5-anhydro-3,6-di-O-acetyl-4-O-(2,3,4,6-tetra-O-acetyl-

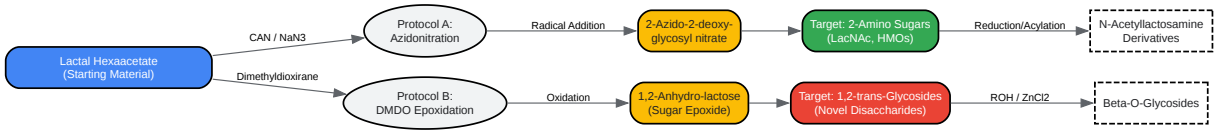
-D-galactopyranosyl)-D-glucal.

Key Applications:

- LacNAc Synthesis: Introduction of an azide at C2 (precursor to an amine/acetamide).
- Stereoselective Glycosylation: Epoxidation leads to 1,2-anhydro sugars, which open to form 1,2-trans glycosides (functionalization of the anomeric center).
- 2-Deoxy Sugars: Direct hydration or electrophilic addition followed by reduction.

Strategic Decision Map

The following decision tree illustrates the selection of synthetic pathways based on the desired structural outcome.



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Figure 1: Synthetic decision tree for **Lactal Hexaacetate** modifications.

Protocol A: Azidonitration (The Lemieux Method)

This reaction is the industry standard for converting glycals into 2-deoxy-2-amino sugars. It relies on the oxidative radical addition of the azide radical (

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) generated by Ceric Ammonium Nitrate (CAN).

Safety Warning: Sodium azide (

) is acutely toxic and can form explosive metal azides. CAN is a strong oxidant. Perform all steps behind a blast shield in a fume hood.

Materials

- **Lactal Hexaacetate** (LHA)
- Ceric Ammonium Nitrate (CAN)
- Sodium Azide (

)
- Acetonitrile (

  , HPLC grade)
- Ethyl Acetate / Hexanes (for workup)[2]

Step-by-Step Procedure

- Preparation: Dissolve LHA (1.0 eq, e.g., 5.0 g) in anhydrous acetonitrile (10 mL/g of sugar) under an inert atmosphere (

  or Ar).
- Cooling: Cool the solution to -15°C using a salt/ice bath. Rationale: Low temperature favors the kinetic formation of the azide radical addition and suppresses side reactions.
- Azide Addition: Add

  (1.5 eq) to the mixture. The salt will not fully dissolve immediately.
- Oxidant Addition: Add CAN (3.0 eq) slowly in small portions over 30 minutes.
  - Observation: The solution will turn transiently orange/brown as

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is reduced to

.

- Reaction: Stir vigorously at -15°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 1:1).[2]
  - Endpoint: Disappearance of the glycal (

) and appearance of a lower-running spot (azido nitrate,

).
- Quench: Pour the reaction mixture into ice-cold water (100 mL).
- Extraction: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with saturated

  and brine. Dry over

  .
- Purification: The product is a mixture of anomers (

  -nitrate and

  -nitrate) and C2 epimers (gluco- and manno-). Flash chromatography (Silica, Hexane:EtOAc gradient) is required if isolation of the nitrate is desired.
  - Note: Often, the crude nitrate is immediately converted to the glycosyl bromide or acetate for stability.

Mechanism & Isomer Distribution: The reaction produces predominantly the 2-azido-2-deoxy-

-D-galactopyranosyl-(1

4)-

-D-glucopyranosyl nitrate (the gluco-configuration at C2). The bulky galactosyl group at C4 directs the azide attack to the "bottom" face, but mixtures are inevitable.

Protocol B: Epoxidation via DMDO

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Dimethyldioxirane (DMDO) allows for neutral, anhydrous epoxidation of the glycal. The resulting 1,2-anhydro sugar is a powerful glycosyl donor that reacts with alcohols to form 1,2-trans glycosides exclusively (via anti-opening of the epoxide).

Materials

- **Lactal Hexaacetate** (LHA)
- DMDO solution (approx. 0.05–0.08 M in acetone). Note: Prepared from Oxone/Acetone/NaHCO3 via distillation.
- Dichloromethane (DCM)
- Acceptor Alcohol (ROH)
- Zinc Chloride (

) or Copper(II) Triflate

Step-by-Step Procedure

- Epoxidation: Dissolve LHA (1.0 eq) in DCM. Add DMDO solution (1.2 eq) at 0°C.
- Monitoring: Stir at 0°C for 30–60 minutes. TLC will show a slightly more polar spot than the starting glycal.
- Concentration: Evaporate the solvent and excess DMDO under reduced pressure at room temperature.
  - Critical: Do not heat. Sugar epoxides are thermally unstable.
- Glycosylation (One-Pot): Redissolve the crude 1,2-anhydro residue in dry DCM.
- Coupling: Add the acceptor alcohol (1.5 eq) and flame-dried molecular sieves (4Å).
- Activation: Add Lewis acid catalyst (

  , 0.5 eq) at -78°C, then warm slowly to 0°C.

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- Workup: Quench with saturated

  , extract with DCM, and purify via column chromatography.

Analytical Validation (Self-Validating Data)

To ensure the protocol was successful, compare your NMR data against these standard shifts.

Moiety	Proton	Chemical Shift (, ppm)	Multiplicity	Diagnostic Feature
Start: LHA	H-1 (Glucal)	6.25	dd	Enol ether alkene proton
H-2 (Glucal)	4.78	dd	Alkene proton (couples to H-1)	
Product: Azido Nitrate	H-1 (Anomeric)	6.30 (alpha)	d (Hz)	Shift downfield due to nitrate
H-2 (Azido)	3.80 – 4.10	m	Shift upfield from alkene range	
Product: 1,2-Anhydro	H-1 (Epoxide)	4.90	d (Hz)	Characteristic epoxide doublet

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